

Application Notes and Protocols for NAADP-AM Ester Cell Loading

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the cell loading of Nicotinic Acid Adenine Dinucleotide Phosphate Acetoxymethyl Ester (NAADP-AM), a cell-permeant precursor of the potent calcium-mobilizing second messenger, NAADP.

Introduction

Nicotinic Acid Adenine Dinucleotide Phosphate (NAADP) is a powerful intracellular second messenger that mobilizes calcium (Ca²⁺) from acidic organelles, such as lysosomes.[1][2] Unlike other Ca²⁺ mobilizing messengers like inositol trisphosphate (IP₃) and cyclic ADP-ribose (cADPR) which act on the endoplasmic reticulum, NAADP targets a distinct Ca²⁺ store.[1] The acetoxymethyl (AM) ester form, NAADP-AM, is a chemically modified version of NAADP that can readily cross cell membranes.[2] Once inside the cell, intracellular esterases cleave the AM groups, releasing the active NAADP molecule.[2] This allows for the non-invasive introduction of NAADP into a population of cells, facilitating the study of its role in Ca²⁺ signaling pathways. [2][3]

NAADP Signaling Pathway

NAADP initiates cellular responses by binding to and activating its target channels, primarily the two-pore channels (TPCs), located on the membrane of endolysosomal vesicles.[2] This binding triggers the release of Ca²⁺ from these acidic stores into the cytosol.[1] The initial

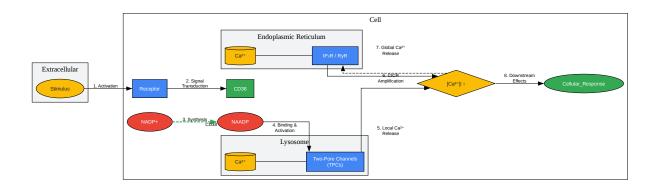


Methodological & Application

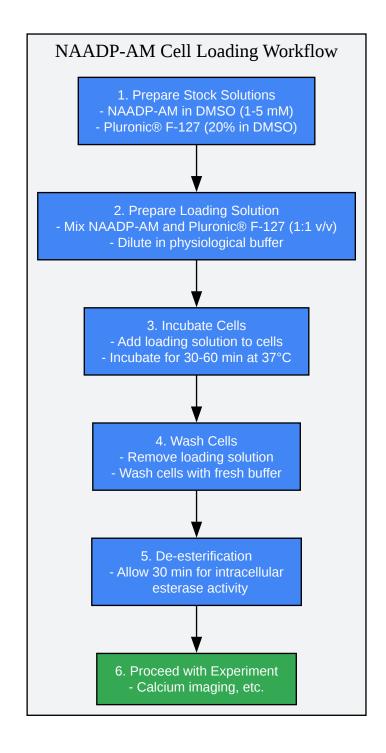
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localized Ca²⁺ release can then be amplified through a process called calcium-induced calcium release (CICR), where the initial Ca²⁺ transient triggers the opening of other Ca²⁺ channels, such as IP₃ receptors (IP₃Rs) and ryanodine receptors (RyRs), on the endoplasmic reticulum, leading to a global cytosolic Ca²⁺ signal.[2][4]









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